

Solubility Profile of Methyl N-Boc-piperidine-3-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl N-Boc-piperidine-3-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the solubility characteristics of **Methyl N-Boc-piperidine-3-carboxylate**, a key intermediate in organic synthesis and pharmaceutical development. While specific quantitative solubility data for this compound is not readily available in public literature, this document offers a comprehensive overview of its expected solubility profile based on its structural attributes. Furthermore, it outlines a standard experimental protocol for determining its solubility in various common laboratory solvents.

Expected Solubility Profile

Methyl N-Boc-piperidine-3-carboxylate (MW: 243.3 g/mol) is a derivative of piperidine-3-carboxylic acid, featuring a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom and a methyl ester at the 3-position.^[1] The presence of the bulky and non-polar Boc group is expected to significantly influence its solubility. This structural modification generally decreases the overall polarity of the parent molecule. Consequently, a decrease in solubility in polar, protic solvents such as water is anticipated, with a corresponding increase in solubility in non-polar organic solvents.

A related compound, (R)-3-(Boc-amino)piperidine, is noted to be soluble in methanol and ethanol, suggesting that **Methyl N-Boc-piperidine-3-carboxylate** may also exhibit good solubility in polar aprotic and less polar organic solvents.^[2] However, empirical determination is necessary for precise solubility values.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Methyl N-Boc-piperidine-3-carboxylate** in common solvents has not been published. Researchers are encouraged to determine these values experimentally. The following table is provided as a template for recording empirical data.

Table 1: Experimentally Determined Solubility of **Methyl N-Boc-piperidine-3-carboxylate**

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method
Water	Shake-Flask			
Ethanol	Shake-Flask			
Methanol	Shake-Flask			
Acetone	Shake-Flask			
Dichloromethane	Shake-Flask			
Ethyl Acetate	Shake-Flask			
Toluene	Shake-Flask			
Hexane	Shake-Flask			
Dimethyl Sulfoxide (DMSO)	Shake-Flask			
N,N-Dimethylformamide (DMF)	Shake-Flask			

Experimental Protocol: Determination of Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound.[\[3\]](#)

Objective: To determine the equilibrium solubility of **Methyl N-Boc-piperidine-3-carboxylate** in a specific solvent at a controlled temperature.

Materials:

- **Methyl N-Boc-piperidine-3-carboxylate**
- Selected analytical grade solvents
- Glass vials with screw caps
- Temperature-controlled orbital shaker or magnetic stirrer
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

Methodology:

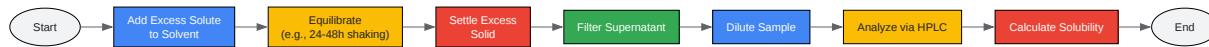
- Preparation of Saturated Solutions:
 - Add an excess amount of **Methyl N-Boc-piperidine-3-carboxylate** to a known volume of the chosen solvent in a glass vial. A visible excess of solid should remain.[\[4\]](#)
 - Seal the vials securely to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After equilibration, cease agitation and allow the vials to stand, permitting the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.[3][4]

- Analysis:
 - Prepare a series of standard solutions of **Methyl N-Boc-piperidine-3-carboxylate** with known concentrations in the same solvent.
 - Dilute the filtered sample solution with a known volume of the solvent to ensure its concentration falls within the calibration range of the analytical method.
 - Analyze the standard solutions and the diluted sample solution using a validated analytical method, such as HPLC.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area) against the concentration of the standard solutions.
- Calculation of Solubility:
 - Determine the concentration of the diluted sample solution from the calibration curve.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.[4]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask solubility determination method.



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Caption: Workflow for Shake-Flask Solubility Determination.

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